

"physical properties of 1,3-Dioxole derivatives"

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Compound of Interest

Compound Name: 1,3-Dioxole

Cat. No.: B15492876

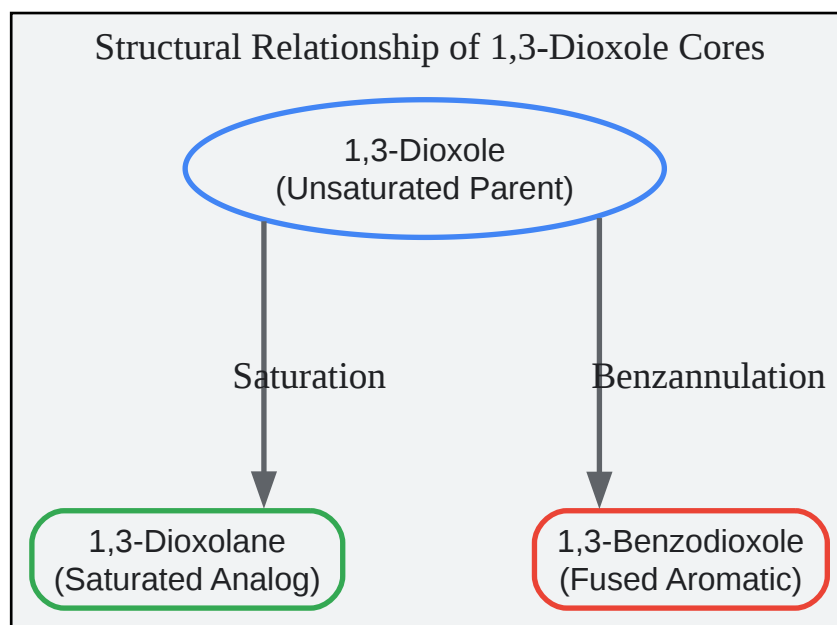
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Introduction to 1,3-Dioxole and its Derivatives

The **1,3-dioxole** ring is a five-membered heterocycle containing two oxygen atoms at positions 1 and 3. While the parent unsaturated **1,3-dioxole** is less common, its derivatives are staples in chemistry. The most prominent derivatives include:

- **1,3-Dioxolane:** The saturated analog of **1,3-dioxole**, often formed by the reaction of an aldehyde or ketone with ethylene glycol. It is widely used as a protective group for carbonyls due to its stability in neutral to basic conditions and ease of removal under acidic conditions. It also finds use as an aprotic polar solvent.
- **1,3-Benzodioxole:** A derivative where a benzene ring is fused to the **1,3-dioxole** ring. This structure, also known as methylenedioxyphenyl, is a key component in many natural products and synthetic compounds, including pharmaceuticals, agrochemicals, and fragrances.^{[1][2]}

The structural relationships between these core compounds are illustrated in the diagram below.



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Figure 1: Structural relationship of key **1,3-dioxole** derivatives.

Core Physical Properties

The physical properties of **1,3-dioxole** derivatives are fundamental to their application in synthesis and materials science. The following tables summarize key quantitative data for 1,3-dioxolane, 1,3-benzodioxole, and the related six-membered ring, 1,3-dioxane, for comparative context.

Table 1: Physical Properties of 1,3-Dioxolane

Property	Value	Source(s)
Molecular Formula	C ₃ H ₆ O ₂	[3]
Molecular Weight	74.08 g/mol	
CAS Number	646-06-0	
Appearance	Clear, colorless liquid	
Melting Point	-95 °C	
Boiling Point	74-78 °C	[4]
Density	1.060 g/mL at 20-25 °C	
Refractive Index (n ²⁰ /D)	1.3974 - 1.401	
Vapor Pressure	70 - 79 mmHg at 20 °C	[3]
Solubility	Miscible with water, ethanol, ether, acetone	[5][4]
Dipole Moment	1.19 D	[6]

Table 2: Physical Properties of 1,3-Benzodioxole

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ O ₂	[1][7]
Molecular Weight	122.12 g/mol	[1][7]
CAS Number	274-09-9	[1]
Appearance	Colorless to pale yellow oily liquid	[1]
Melting Point	-17 °C	[1]
Boiling Point	172-173 °C	[1][2][7][8]
Density	1.064 g/mL at 25 °C	[2][7][8]
Refractive Index (n ²⁰ /D)	1.539	[7][8]
Vapor Pressure	1.6 kPa (12 mmHg) at 25 °C	[2][8]
Solubility	Sparingly soluble in water; soluble in chloroform, ethanol, ether.	[1]

Table 3: Physical Properties of 1,3-Dioxane (for comparison)

Property	Value	Source(s)
Molecular Formula	C ₄ H ₈ O ₂	
Molecular Weight	88.11 g/mol	[9]
CAS Number	505-22-6	[9]
Appearance	Liquid	[9]
Melting Point	-45 °C	[9]
Boiling Point	105-106 °C	[9]
Density	1.032 g/mL at 25 °C	[9]
Refractive Index (n ²⁰ /D)	1.418	[9]

Experimental Protocols

Synthesis of 1,3-Dioxole Derivatives

A. General Procedure for Acetalization/Ketalization (1,3-Dioxolane Formation)

Substituted 1,3-dioxolanes are most commonly synthesized via the acetalization or ketalization of aldehydes and ketones with ethylene glycol.^[4] This reaction is typically catalyzed by an acid.

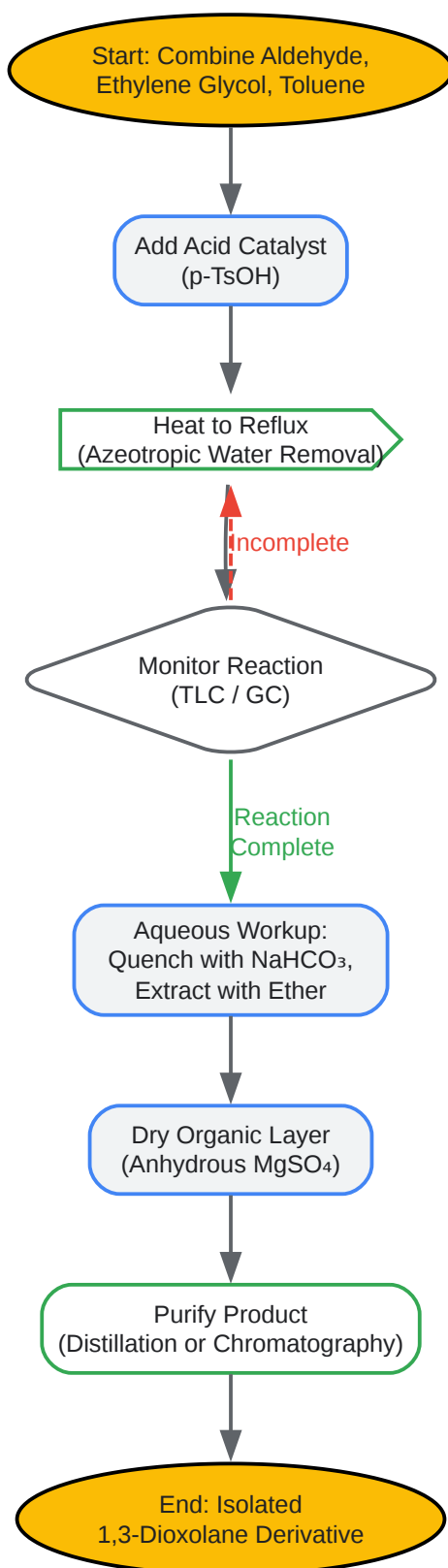
- Reagents and Equipment:
 - Aldehyde or ketone (1.0 eq)
 - Ethylene glycol (1.5-2.0 eq)
 - Acid catalyst (e.g., p-toluenesulfonic acid, catalytic amount)
 - Anhydrous solvent (e.g., toluene, dichloromethane)
 - Round-bottom flask with Dean-Stark apparatus or molecular sieves
 - Heating mantle and magnetic stirrer
- Protocol:
 - Combine the aldehyde/ketone, ethylene glycol, and solvent in the round-bottom flask.
 - Add the acid catalyst to the mixture.
 - If using a Dean-Stark trap, fill the side arm with toluene and heat the mixture to reflux. Water produced during the reaction is azeotropically removed and collected in the trap.
 - If using molecular sieves, add them to the flask and stir the reaction at room temperature or with gentle heating.
 - Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).

- Upon completion, cool the reaction mixture and quench with a weak base (e.g., saturated sodium bicarbonate solution) to neutralize the acid catalyst.
- Extract the product with an organic solvent, dry the organic layer over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4), filter, and concentrate under reduced pressure.
- Purify the crude product via distillation or column chromatography.[\[10\]](#)

B. Synthesis of 1,3-Benzodioxole

The parent 1,3-benzodioxole is typically synthesized from catechol using a methylenating agent like dihalomethane.[\[2\]](#)

- Reagents and Equipment:
 - Catechol
 - Dichloromethane or Dibromomethane
 - A strong base (e.g., NaOH)
 - Solvent (e.g., Dimethyl sulfoxide - DMSO)
 - Reaction vessel with heating and stirring capabilities
- Protocol:
 - Dissolve catechol in the solvent within the reaction vessel.
 - Add the base, followed by the dihalomethane, while stirring.
 - Heat the mixture to reflux (typically 95-115 °C) to facilitate the cyclization reaction.
 - After the reaction is complete (monitored by TLC/GC), the product is typically isolated via steam distillation or solvent extraction.
 - Further purification can be achieved through fractional distillation.



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